

# A Technical Guide to the Physical Properties of Liquid Propane at Cryogenic Temperatures

**Author:** BenchChem Technical Support Team. **Date:** December 2025

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Compound Name: *Propain*

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This technical guide provides an in-depth overview of the essential physical properties of liquid propane ( $C_3H_8$ ) at cryogenic temperatures. Understanding these properties is critical for a range of applications, from its use as a refrigerant and solvent to its role in specialized laboratory procedures. This document summarizes key quantitative data in tabular form, outlines experimental protocols for property determination, and presents a logical workflow for these experimental investigations.

## Core Physical Properties of Propane

Propane is a colorless, odorless, and non-corrosive gas under standard conditions.<sup>[1][2][3][4]</sup> It is highly flammable and forms an explosive mixture with air at low concentrations.<sup>[1][3][4]</sup> For many applications, it is stored and transported as a liquefied gas under pressure.<sup>[2][5]</sup> Its use as a feedstock for ethylene production, a solvent, a refrigerant, and an aerosol propellant underscores its industrial importance.<sup>[1][3][4]</sup>

A summary of the fundamental physical constants for propane is provided in Table 1.

Table 1: Fundamental Physical Constants of Propane

Property	Value	Reference
Molecular Weight	44.096 g/mol	[1][3][4][6]
Normal Boiling Point	231.185 K (-42.0 °C)	[1][3][4][7]
Melting Point	85.47 K (-187.7 °C)	[1][2][3][4]
Critical Temperature	369.9 K (96.7 °C)	[1][3][4]
Critical Pressure	4.301 MPa	[1][3][4]
Critical Density	220 kg/m <sup>3</sup>	[1][3][4][6]
Triple Point Temperature	~85 K	[8]

## Thermophysical Properties of Saturated Liquid Propane at Cryogenic Temperatures

The following tables present key thermophysical properties of saturated liquid propane at various cryogenic temperatures. The data is compiled from several authoritative sources, primarily the National Institute of Standards and Technology (NIST) and referenced research papers.[1][3][4][9]

Table 2: Density of Saturated Liquid Propane

Temperature (K)	Density ( kg/m <sup>3</sup> )
90	730.6
100	719.9
120	698.2
140	675.7
160	652.3
180	627.8
200	601.9
220	574.4
231.15 (NBP)	581.0

Note: Data is derived from sources referencing the work of Younglove and Ely (1987) and Goodwin and Haynes (1982).[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Table 3: Viscosity of Saturated Liquid Propane

Temperature (K)	Viscosity (mPa·s)
90	0.983
100	0.704
120	0.448
140	0.311
160	0.230
180	0.177
200	0.140
220	0.113
231.15 (NBP)	0.101

Note: Data is derived from sources referencing the work of Younglove and Ely (1987).[\[1\]](#)[\[3\]](#)[\[4\]](#)  
[\[10\]](#) A detailed correlation for the viscosity of propane has been developed, taking into account the steep increase at low temperatures and higher densities.[\[12\]](#)

Table 4: Thermal Conductivity of Saturated Liquid Propane

Temperature (K)	Thermal Conductivity (W/m·K)
90	0.189
100	0.179
120	0.160
140	0.142
160	0.125
180	0.110
200	0.096
220	0.084
231.15 (NBP)	0.077

Note: Data is derived from sources referencing the work of Younglove and Ely (1987).[\[1\]](#)[\[3\]](#)[\[4\]](#)  
[\[10\]](#)

Table 5: Vapor Pressure of Saturated Liquid Propane

Temperature (K)	Vapor Pressure (kPa)
166.02	1.33
180	4.53
200	17.8
220	50.8
231.15 (NBP)	101.325
240	154.0
260	335.0
273.15	475.0

Note: Data is derived from the NIST WebBook and other sources.[\[9\]](#)[\[13\]](#)[\[14\]](#)

## Experimental Protocols for Property Determination

The accurate determination of the physical properties of liquid propane at cryogenic temperatures relies on precise experimental methodologies. Below are outlines of the typical protocols employed for measuring key properties.

### Specific Heat Measurement

Experimental specific heats for saturated liquid propane have been determined from its triple-point temperature (~85 K) up to 289 K.[\[8\]](#)

- Methodology: Adiabatic Calorimetry
  - Calorimeter Preparation: A precisely machined copper or stainless steel calorimeter of known volume and heat capacity is used. The empty calorimeter's heat capacity is determined over the entire temperature range of the experiment.[\[8\]](#)
  - Sample Loading: A known molar quantity of high-purity (research grade, 99.99%) propane is condensed into the calorimeter.[\[8\]](#) The amount is calculated to ensure a two-phase (liquid-vapor) sample at constant volume.

- Thermal Equilibration: The calorimeter is cooled to the starting cryogenic temperature and allowed to reach thermal equilibrium.
- Heat Input: A precisely measured quantity of electrical energy (heat) is supplied to the calorimeter, causing a small, measured increase in temperature ( $\Delta T$ ).<sup>[8]</sup>
- Data Acquisition: The temperature change is carefully monitored using calibrated platinum resistance thermometers.
- Calculation: The gross heat capacity of the calorimeter and sample is calculated from the heat input and the temperature change.<sup>[8]</sup> By subtracting the known heat capacity of the empty calorimeter, the specific heat of the propane sample is determined. For saturated liquid specific heats, corrections are applied to account for the heat of vaporization of the small amount of liquid that evaporates into the vapor phase during the temperature rise.<sup>[8]</sup>

## Viscosity Measurement

The viscosity of liquid propane has been measured over a wide range of temperatures and pressures, including the cryogenic region.

- Methodology: Capillary Tube Viscometer
  - Apparatus: A high-pressure capillary tube viscometer is employed. The core of the apparatus is a capillary tube of known, uniform dimensions (length and radius).
  - Sample Introduction: Liquid propane is introduced into the viscometer, which is housed within a cryostat to maintain the desired temperature.
  - Flow Initiation: A constant, known pressure difference is applied across the ends of the capillary tube, inducing laminar flow of the liquid propane.
  - Flow Rate Measurement: The volumetric flow rate of the propane through the capillary is precisely measured.
  - Calculation (Poiseuille's Law): The viscosity ( $\eta$ ) is calculated using the Hagen-Poiseuille equation:  $\eta = (\pi * r^4 * \Delta P) / (8 * L * Q)$  where:
    - $r$  is the radius of the capillary tube

- $\Delta P$  is the pressure difference
- $L$  is the length of the capillary tube
- $Q$  is the volumetric flow rate
- Corrections: Corrections for kinetic energy effects at the capillary entrance and other potential sources of error are applied to the calculated viscosity.

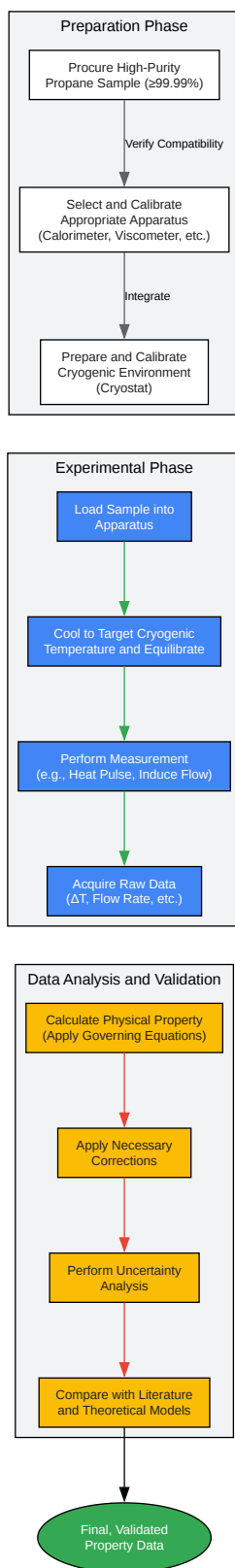
## Thermal Conductivity Measurement

The thermal conductivity of liquid propane is a key parameter for heat transfer applications.

- Methodology: Transient Hot-Wire Apparatus
  - Apparatus: The core of the apparatus consists of two parallel, fine platinum wires suspended in the liquid propane sample cell. One wire serves as a heater, and the other as a temperature sensor.
  - Temperature Control: The sample cell is placed in a cryostat to achieve and maintain the target cryogenic temperature.
  - Heating Pulse: A short, precise pulse of electrical current is passed through the heating wire, causing a rapid, small increase in its temperature.
  - Temperature Measurement: The resulting temperature rise of the wire is measured as a function of time by monitoring its electrical resistance.
  - Calculation: The thermal conductivity ( $\lambda$ ) of the surrounding liquid propane is determined from the slope of the temperature rise versus the logarithm of time. The relationship is based on the solution to the Fourier equation for heat conduction from a line source.
  - Data Analysis: The data is analyzed to ensure that the measurements were taken in a time window where heat transfer is dominated by conduction and free from convection effects.

## Logical Workflow for Experimental Determination of Physical Properties

The following diagram illustrates a logical workflow for the experimental determination of the physical properties of liquid propane at cryogenic temperatures.





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**Fig. 1:** Experimental workflow for determining cryogenic physical properties.

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